

Application Notes and Protocols for Measuring TNF- α Inhibition by (R)-TAPI-2

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Compound of Interest

Compound Name: (R)-TAPI-2
CAS No.: 689284-12-6
Cat. No.: B2754833

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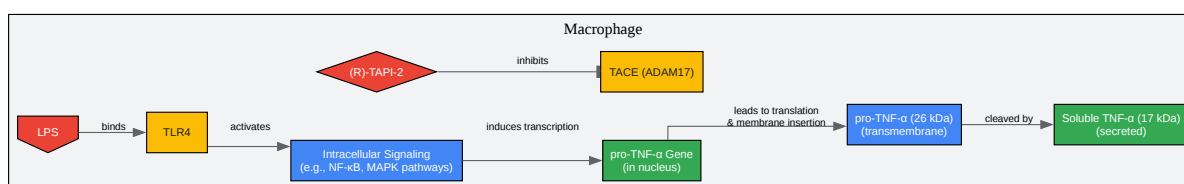
Introduction

Tumor Necrosis Factor-alpha (TNF- α) is a potent pro-inflammatory cytokine implicated in a wide range of autoimmune and inflammatory diseases. Its production is tightly regulated, and its release is a critical step in the inflammatory cascade. TNF- α is initially synthesized as a 26 kDa transmembrane protein (pro-TNF- α), which is then cleaved by the TNF- α Converting Enzyme (TACE), also known as A Disintegrin and Metalloproteinase 17 (ADAM17), to release the soluble 17 kDa active form.

(R)-TAPI-2 is a potent, broad-spectrum hydroxamate-based inhibitor of matrix metalloproteinases (MMPs) and ADAMs, with significant inhibitory activity against TACE. By inhibiting TACE, **(R)-TAPI-2** blocks the shedding of pro-TNF- α from the cell surface, thereby reducing the levels of soluble, active TNF- α . This mechanism of action makes **(R)-TAPI-2** a valuable tool for studying the role of TNF- α in various pathological processes and a potential therapeutic agent for inflammatory disorders.

These application notes provide a detailed protocol for measuring the inhibitory effect of **(R)-TAPI-2** on TNF- α production in a cell-based assay using the murine macrophage cell line RAW 264.7, followed by the quantification of TNF- α in the cell culture supernatant by Enzyme-Linked Immunosorbent Assay (ELISA).

Signaling Pathway of TNF- α Release and Inhibition by (R)-TAPI-2



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Caption: TNF- α release pathway and its inhibition by **(R)-TAPI-2**.

Quantitative Data Summary

The inhibitory activity of TAPI-2, of which **(R)-TAPI-2** is an isomer, has been characterized against TACE and other metalloproteinases. While specific data for the (R)-isomer is not always distinctly reported, the inhibitory constants for TAPI-2 provide a strong indication of its potency.

Inhibitor	Target Enzyme	Parameter	Value	Reference(s)
TAPI-2	TACE (ADAM17)	Ki	120 nM (0.12 μ M)	[1]
TAPI-2	General MMPs	IC50	20 μ M	[2][3]
TAPI-2	PMA-induced protein shedding	IC50	10 μ M	[4]

Experimental Protocols

Cell-Based Assay for TNF- α Inhibition

This protocol describes the use of RAW 264.7 macrophage cells to assess the TNF- α inhibitory activity of **(R)-TAPI-2**.

Materials:

- RAW 264.7 cells (ATCC® TIB-71™)
- Dulbecco's Modified Eagle's Medium (DMEM)
- Fetal Bovine Serum (FBS), heat-inactivated
- Penicillin-Streptomycin solution
- Lipopolysaccharide (LPS) from E. coli O111:B4
- **(R)-TAPI-2**
- Dimethyl sulfoxide (DMSO)
- Phosphate-Buffered Saline (PBS)
- 96-well cell culture plates
- Cell counting device (e.g., hemocytometer or automated cell counter)

Protocol:

- Cell Culture:
 - Culture RAW 264.7 cells in DMEM supplemented with 10% heat-inactivated FBS and 1% Penicillin-Streptomycin at 37°C in a humidified atmosphere with 5% CO₂.
 - Subculture cells every 2-3 days to maintain logarithmic growth.
- Preparation of Reagents:
 - **(R)-TAPI-2** Stock Solution: Prepare a 10 mM stock solution of **(R)-TAPI-2** in DMSO. Store aliquots at -20°C.
 - LPS Stock Solution: Prepare a 1 mg/mL stock solution of LPS in sterile PBS. Store aliquots at -20°C.
 - Working Solutions: On the day of the experiment, prepare serial dilutions of **(R)-TAPI-2** in cell culture medium to achieve the desired final concentrations (e.g., 0.1, 1, 10, 20, 50 µM). Prepare a working solution of LPS in cell culture medium at a concentration of 100 ng/mL.
- Cell Seeding:
 - Harvest RAW 264.7 cells and perform a cell count.
 - Seed the cells into a 96-well plate at a density of 5×10^4 cells per well in 100 µL of culture medium.
 - Incubate the plate for 24 hours at 37°C and 5% CO₂ to allow for cell adherence.
- Inhibitor Treatment and Stimulation:
 - After 24 hours, carefully remove the culture medium.
 - Add 100 µL of the prepared **(R)-TAPI-2** working solutions to the respective wells. For the control wells (no inhibitor and LPS-stimulated), add 100 µL of culture medium with the corresponding DMSO concentration.
 - Pre-incubate the plate for 1 hour at 37°C and 5% CO₂.

- Following the pre-incubation, add 10 μ L of the 100 ng/mL LPS working solution to all wells except for the unstimulated control wells. Add 10 μ L of culture medium to the unstimulated control wells.
- Incubate the plate for 6-8 hours at 37°C and 5% CO₂.
- Collection of Supernatant:
 - After the incubation period, centrifuge the 96-well plate at 400 x g for 5 minutes.
 - Carefully collect the supernatant from each well without disturbing the cell monolayer.
 - The supernatants can be used immediately for ELISA or stored at -80°C for later analysis.

Quantification of TNF- α by ELISA

This protocol provides a general procedure for a sandwich ELISA to measure the concentration of TNF- α in the collected cell culture supernatants. It is recommended to use a commercial TNF- α ELISA kit and follow the manufacturer's instructions.

Materials:

- Commercial Mouse TNF- α ELISA Kit (containing capture antibody, detection antibody, streptavidin-HRP, TMB substrate, stop solution, and wash buffer)
- Collected cell culture supernatants
- Recombinant mouse TNF- α standard
- 96-well ELISA plate
- Microplate reader capable of measuring absorbance at 450 nm

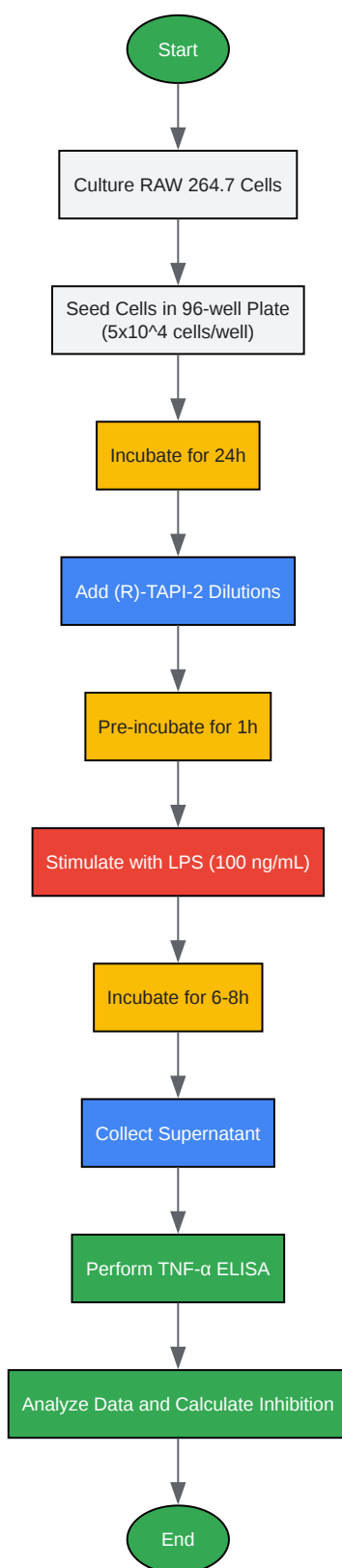
Protocol:

- Plate Preparation:
 - Coat a 96-well ELISA plate with the capture antibody overnight at 4°C.

- Wash the plate 3 times with wash buffer.
- Block the plate with a blocking buffer for 1-2 hours at room temperature.
- Wash the plate 3 times with wash buffer.
- Standard and Sample Incubation:
 - Prepare a standard curve by performing serial dilutions of the recombinant mouse TNF- α standard.
 - Add 100 μ L of the standards and collected cell culture supernatants (diluted if necessary) to the wells.
 - Incubate for 2 hours at room temperature.
 - Wash the plate 3 times with wash buffer.
- Detection Antibody Incubation:
 - Add 100 μ L of the biotinylated detection antibody to each well.
 - Incubate for 1 hour at room temperature.
 - Wash the plate 3 times with wash buffer.
- Streptavidin-HRP Incubation:
 - Add 100 μ L of streptavidin-HRP conjugate to each well.
 - Incubate for 30 minutes at room temperature in the dark.
 - Wash the plate 5 times with wash buffer.
- Signal Development and Measurement:
 - Add 100 μ L of TMB substrate to each well.

- Incubate for 15-30 minutes at room temperature in the dark, or until a color change is observed.
- Add 50 μ L of stop solution to each well to stop the reaction.
- Read the absorbance at 450 nm using a microplate reader.
- Data Analysis:
 - Generate a standard curve by plotting the absorbance values of the standards against their known concentrations.
 - Determine the concentration of TNF- α in the samples by interpolating their absorbance values on the standard curve.
 - Calculate the percentage of TNF- α inhibition for each concentration of **(R)-TAPI-2** compared to the LPS-stimulated control.

Experimental Workflow



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Caption: Workflow for measuring TNF-α inhibition by **(R)-TAPI-2**.

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